

Application Notes and Protocols for the Quantification of Insulin Degludec

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Compound of Interest

Compound Name: *Insulin Degludec*

Cat. No.: *B1494081*

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These application notes provide detailed protocols for the quantification of **Insulin Degludec** in various matrices, catering to the needs of researchers, scientists, and professionals in drug development. The methods described include Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), High-Performance Liquid Chromatography (HPLC), and Enzyme-Linked Immunosorbent Assay (ELISA).

UPLC-MS/MS Method for Quantification of Insulin Degludec in Plasma

Introduction: This application note describes a sensitive and selective Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS) method for the quantification of **Insulin Degludec** in plasma samples.^{[1][2][3]} This method is particularly suitable for pharmacokinetic studies where high sensitivity and specificity are required.

Experimental Protocol:

- Sample Preparation:
 - To 100 μ L of rat plasma, add an internal standard (e.g., human insulin).^[1]
 - Perform protein precipitation by adding 100 μ L of 4% phosphoric acid in methanol.^[4]
 - Vortex the samples for 30 seconds.^[4]

- Centrifuge at 12,000 rcf for 10 minutes at room temperature.[4]
- Collect the supernatant for UPLC-MS/MS analysis.
- UPLC Conditions:
 - Column: Waters ACQUITY UPLC® Peptide BEH C18 (2.1 x 50 mm, 300Å).[1][2][3]
 - Mobile Phase A: Water with 0.1% formic acid.[1][2][3]
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.[1][2][3]
 - Flow Rate: 1 mL/min.[1]
 - Gradient Elution: A suitable gradient to separate **Insulin Degludec** from endogenous plasma components.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Ion Electrospray Ionization (ESI+).[1]
 - Detection Mode: Multiple-Reaction Monitoring (MRM).[1][2][3]
 - MRM Transition for **Insulin Degludec**: m/z 1222.06 > 641.24.[1][2][3]

Workflow Diagram:



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Caption: UPLC-MS/MS experimental workflow for **Insulin Degludec** quantification.

HPLC Method for Quantification of Insulin Degludec

Introduction: This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the determination of **Insulin Degludec**.^[5]^[6] This method is well-suited for quality control and stability testing of pharmaceutical formulations. Both Reversed-Phase (RP-HPLC) and Size-Exclusion (SEC-HPLC) methods are described.

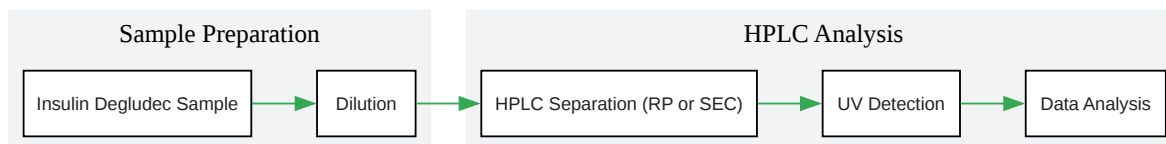
Experimental Protocol (RP-HPLC):

- Sample Preparation:
 - Dilute the **Insulin Degludec** sample to a suitable concentration with the mobile phase.
- HPLC Conditions:
 - Column: RP-C18 column (e.g., 100 x 4.6 mm, 3 µm particle size).^[6]
 - Mobile Phase: A mixture of acetonitrile and 0.1% aqueous trifluoroacetic acid (TFA) solution.^[1]
 - Flow Rate: 1.0 mL/min.^[6]
 - Detection: UV detection at 214 nm.^[1]

Experimental Protocol (SEC-HPLC):

- Sample Preparation:
 - Prepare the **Insulin Degludec** sample in a mobile phase-compatible buffer.
- HPLC Conditions:
 - Column: A suitable Size-Exclusion column.
 - Mobile Phase: A buffer solution appropriate for protein separation (e.g., phosphate buffer with a specific pH).
 - Flow Rate: Typically 0.5 - 1.0 mL/min.
 - Detection: UV detection at 214 nm or 280 nm.

Workflow Diagram:



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Caption: General HPLC experimental workflow for **Insulin Degludec** analysis.

ELISA Method for Quantification of Insulin Degludec

Introduction: This application note outlines a competitive enzyme-linked immunosorbent assay (ELISA) for the quantitative determination of **Insulin Degludec** in serum and plasma.^[7] This immunoassay technique offers a high-throughput platform for clinical and research applications.

Experimental Protocol:

- Preparation: Prepare standards and samples. Premix standards or samples with biotin-labeled **Insulin Degludec**.^[7]
- Binding: Pipette the premixed solutions into the wells of a microplate pre-coated with an antibody specific for **Insulin Degludec**. **Insulin Degludec** in the sample will compete with the biotin-labeled **Insulin Degludec** for binding to the coated antibody.^[7]
- Washing: After incubation, wash the wells to remove any unbound substances.^[7]
- Enzyme Conjugate Addition: Add Streptavidin-HRP to the wells and incubate.^[7]
- Second Washing: Wash the wells to remove unbound enzyme reagent.^[7]
- Substrate Reaction: Add a substrate solution (e.g., TMB) to the wells. The color development is inversely proportional to the amount of **Insulin Degludec** in the initial sample.^{[7][8]}

- Stopping the Reaction: Stop the color development by adding a stop solution.[7][8]
- Measurement: Measure the absorbance at a specific wavelength (e.g., 450 nm) using a microplate reader.[8]
- Calculation: Construct a standard curve by plotting the log of the **Insulin Degludec** concentrations versus the log of the optical density (O.D.). Determine the concentration of **Insulin Degludec** in the samples from the standard curve.[7]

Workflow Diagram:



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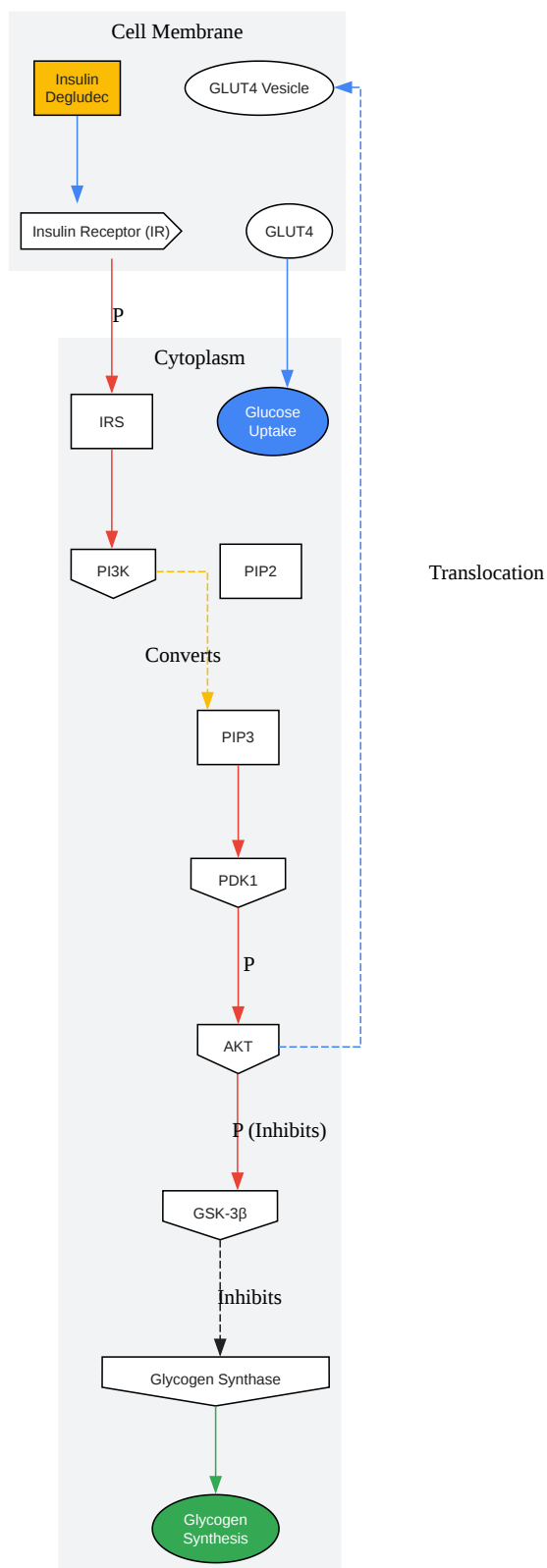
Caption: Competitive ELISA workflow for **Insulin Degludec** quantification.

Quantitative Data Summary

Method	Matrix	Linearity Range	LLOQ	Precision (%RSD)	Accuracy (%)	Reference
UPLC-MS/MS	Rabbit Plasma	500 - 50,000 ng/mL	500 ng/mL	≤ 14.16% (within-run), ≤ 13.64% (between-run)	94.37 - 96.35%	[2] [3]
LC-MS	Human Blood	Not Specified	120 pM	< 7.7%	< 5% error	[9] [10] [11]
LC-MS/MS	Rat Plasma	10 - 2,500 pg/mL	10 pg/mL	Not Specified	Not Specified	[4]
RP-HPLC	Pharmaceutical Formulation	Not Specified	0.045 mg/mL	Not Specified	99.22 ± 1.07%	[5] [6]
SEC-HPLC	Pharmaceutical Formulation	Not Specified	0.031 mg/mL	Not Specified	Not Specified	[5] [6]

Insulin Signaling Pathway

Insulin Degludec, like endogenous insulin, exerts its effects by binding to the insulin receptor, which triggers a cascade of intracellular signaling events. A key pathway involved is the PI3K/AKT pathway, which plays a central role in regulating glucose metabolism.



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Caption: The PI3K/AKT signaling pathway activated by **Insulin Degludec**.

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